1-cyclohexylcyclohexanamine molecular weight and formula

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Compound of Interest

Compound Name: *[1,1'-Bi(cyclohexan)]-1-amine*

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An In-depth Technical Guide to 1-Cyclohexylcyclohexanamine

This guide provides a comprehensive technical overview of 1-cyclohexylcyclohexanamine, a versatile secondary amine widely known in industrial and research settings as dicyclohexylamine (DCHA). Prepared for researchers, scientists, and drug development professionals, this document delves into the molecule's fundamental properties, synthesis methodologies, spectroscopic signature, and diverse applications, with a focus on its relevance in the scientific and pharmaceutical sectors.

Core Molecular and Physical Properties

1-Cyclohexylcyclohexanamine is a secondary amine characterized by two cyclohexyl rings attached to a nitrogen atom. This structure imparts a unique combination of basicity, steric hindrance, and lipophilicity, which are central to its chemical behavior and applications.

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Property	Value	Source(s)
Molecular Formula	$C_{12}H_{23}N$	[NIST, PubChem][1][2]
Molecular Weight	181.32 g/mol	[NIST, PubChem][1][2]
CAS Number	101-83-7	[NIST][1]
Appearance	Colorless to pale yellow liquid	[Wikipedia][1]
Odor	Fishy, amine-like	[Spectrum Chemical][3]
Boiling Point	255.8 °C (492.4 °F; 529.0 K)	[Wikipedia][1]
Melting Point	-0.1 °C (31.8 °F; 273.0 K)	[Wikipedia][1]
Density	0.912 g/cm^3	[Wikipedia][1]
Solubility in Water	Sparingly soluble (0.8 g/L)	[Wikipedia][1]
pKa	~10.4	[PubChem][2]

Synthesis of 1-Cyclohexylcyclohexanamine

The industrial and laboratory-scale synthesis of dicyclohexylamine is primarily achieved through two principal routes: the catalytic hydrogenation of aniline and the reductive amination of cyclohexanone.

Catalytic Hydrogenation of Aniline

This method involves the high-pressure hydrogenation of aniline over a metal catalyst, typically ruthenium and/or palladium.[1] While effective, this process often yields a mixture of cyclohexylamine and dicyclohexylamine, with the former being the major product.[1] Modifications to the catalyst support, such as using niobic or tantalic acid, have been reported to improve the yield of dicyclohexylamine.[1]

Reductive Amination of Cyclohexanone

A more direct and widely employed method is the reductive amination of cyclohexanone. This reaction can proceed via two main pathways:

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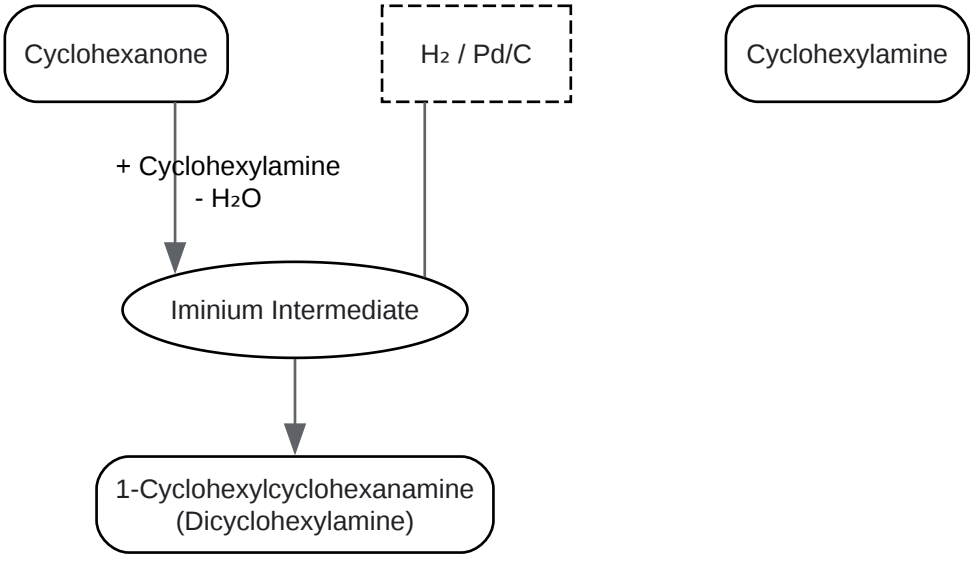
- Reaction with Ammonia: Cyclohexanone is reacted with ammonia in the presence of a reducing agent and an acidic metal catalyst. This process is typically carried out at elevated temperatures (150-350 °C) and pressures (18-200 atm).[4]

- Reaction with Cyclohexylamine: Alternatively, cyclohexanone can be reacted with cyclohexylamine, followed by hydrogenation over a palladium on carbon (Pd/C) catalyst.[1]

The reductive amination pathway is a cornerstone of amine synthesis due to its versatility and efficiency. The initial step involves the formation of an imine intermediate from the reaction of the carbonyl group of cyclohexanone with an amine (ammonia or cyclohexylamine). This imine is then reduced in situ to the corresponding amine.

Below is a diagram illustrating the synthesis of dicyclohexylamine via the reductive amination of cyclohexanone with cyclohexylamine.



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Caption: Reductive amination of cyclohexanone.

Spectroscopic Analysis

The structural elucidation and confirmation of 1-cyclohexylcyclohexanamine rely on standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- ^{1}H NMR: The proton NMR spectrum is characterized by a complex series of multiplets in the aliphatic region (typically between δ 1.0 and 3.5 ppm) corresponding to the protons of the two cyclohexyl rings. A broad singlet for the N-H proton is also expected, with its chemical shift being highly dependent on solvent and concentration.[5]
- ^{13}C NMR: The carbon NMR spectrum displays signals for the carbons of the cyclohexyl rings in the upfield region, generally between δ 20 and 60 ppm.[2][5]

- Infrared (IR) Spectroscopy: The IR spectrum of dicyclohexylamine exhibits characteristic absorption bands:
  - N-H Stretching: A broad absorption is typically observed in the region of 3300-3500 cm^{-1} for the N-H bond of the secondary amine.[6]
  - C-H Stretching: Strong absorptions from the C-H stretching of the cyclohexyl groups appear around 2850-3000 cm^{-1}.[5]
- Mass Spectrometry (MS): Electron ionization mass spectrometry of dicyclohexylamine results in a molecular ion peak (M^+) at m/z 181, corresponding to its molecular weight.[7] The fragmentation pattern will show characteristic losses of alkyl fragments from the cyclohexyl rings.

Applications in Research and Drug Development

The unique structural and chemical properties of 1-cyclohexylcyclohexanamine have led to its widespread use in various scientific and industrial domains, including several applications relevant to drug development.

Intermediate in Pharmaceutical Synthesis

Dicyclohexylamine serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[8] Its basic nature allows it to be used as a resolving agent for the separation of racemic mixtures of acidic drugs, a critical step in the development of chiral pharmaceuticals.[9] Furthermore, it can act as a catalyst or reagent in synthetic transformations.

Corrosion Inhibition

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One of the most significant applications of dicyclohexylamine is as a corrosion inhibitor, particularly as a volatile corrosion inhibitor (VCI).[10][11] Its vapor pressure allows it to be used for the protection of ferrous metals in enclosed systems, such as steam pipes and boilers, and for packaged metal parts.[1][10] This property is valuable in protecting sensitive equipment used in research and manufacturing. Dicyclohexylamine and its salts, like dicyclohexylamine nitrite, are effective in preventing corrosion.[11][12][13]

Organic Synthesis and Catalysis

In the broader context of organic synthesis, dicyclohexylamine is employed as:

- A base: Its steric bulk and moderate basicity make it a useful non-nucleophilic base in various reactions.
- A precursor: It is a precursor for the synthesis of other valuable chemicals, including antioxidants and vulcanization accelerators for rubber and plastics.[1][10]
- Catalyst component: Metal complexes of dicyclohexylamine are utilized as catalysts in the paint and varnish industries.[10] It has also been used in the development of palladium catalysts for Suzuki coupling reactions.[10]

Agrochemicals and Other Applications

Dicyclohexylamine is also an intermediate in the production of certain pesticides and herbicides.[8][14] Other applications include its use as a plasticizer, in textile chemicals, and as a catalyst for flexible polyurethane foams.[1][10] In a more specialized application, it has been found as an excipient in some veterinary drug formulations.[15]

Safety and Handling

Dicyclohexylamine is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.[16][17] It is also very toxic to aquatic life with long-lasting effects.[16]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[3][16] Avoid breathing

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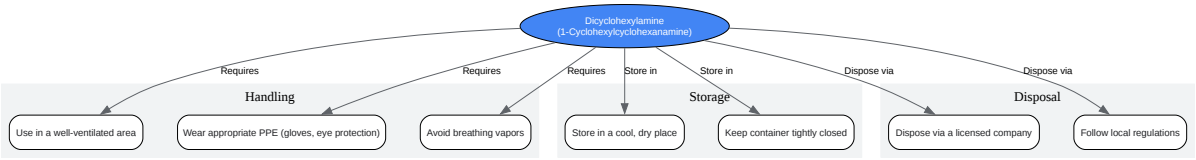
vapor or mist.[3]

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[16]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[3]

Below is a diagram outlining the key safety and handling protocols for dicyclohexylamine.



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Caption: Key safety and handling protocols.

Conclusion

1-Cyclohexylcyclohexanamine is a compound with significant industrial and research utility. Its straightforward synthesis, coupled with its valuable properties as a corrosion inhibitor, chemical intermediate, and base, ensures its continued relevance in diverse fields. For professionals in drug development and chemical research, a thorough understanding of its properties, synthesis, and safe handling is essential for its effective and responsible application.

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